

molecular structure and weight of 4-(2-Aminophenyl)butyric Acid, Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Aminophenyl)butyric Acid,
Hydrochloride

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A Technical Guide to 4-(2-Aminophenyl)butyric Acid, Hydrochloride

This guide provides a detailed overview of the molecular structure and weight of **4-(2-Aminophenyl)butyric Acid, Hydrochloride**, a compound of interest for researchers and professionals in drug development.

Molecular Properties

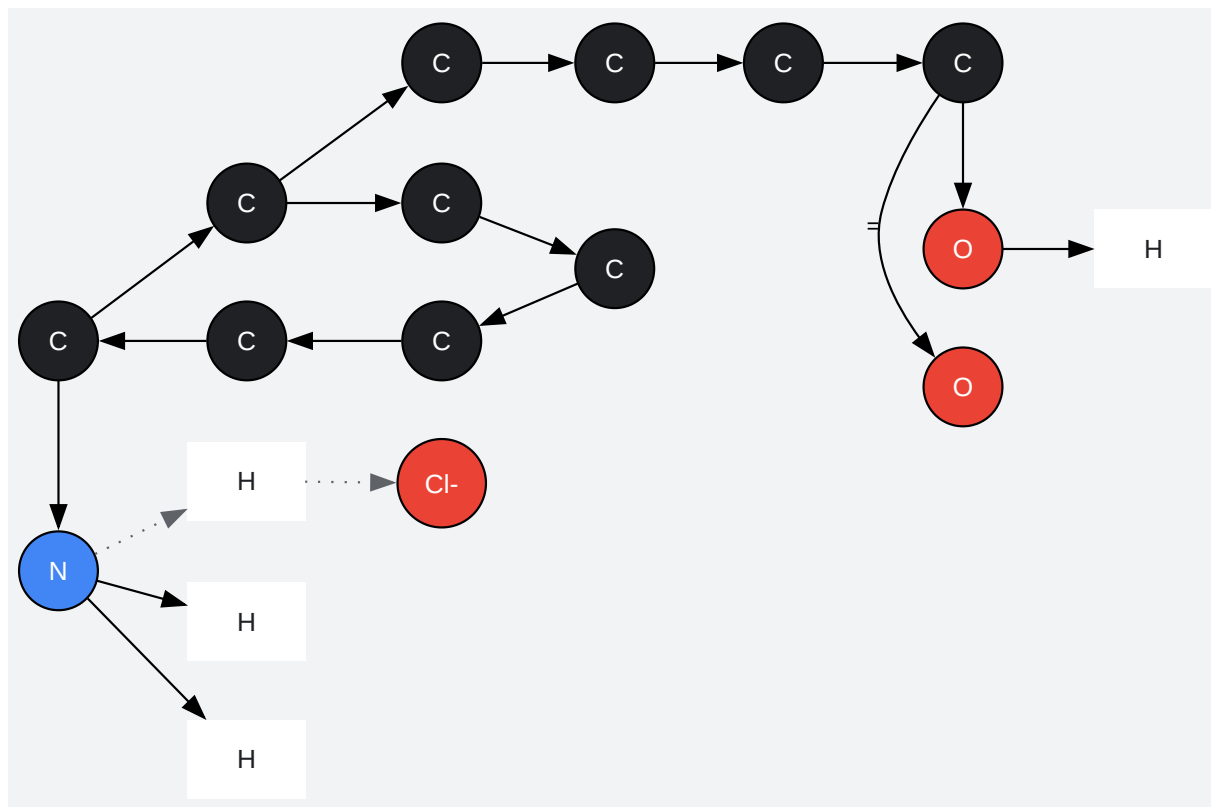
4-(2-Aminophenyl)butyric Acid, Hydrochloride is a synthetic compound with the chemical formula C10H14ClNO2.^{[1][2][3][4]} Its hydrochloride salt form enhances its solubility in water, making it suitable for various biological studies.^[2] The IUPAC name for this compound is 4-(2-aminophenyl)butanoic acid;hydrochloride.^[2]

Quantitative Molecular Data

Property	Value	References
Molecular Formula	<chem>C10H14ClNO2</chem>	^{[1][2][3][4]}
Molecular Weight	215.68 g/mol	^{[1][3][5][6]}
Exact Mass	215.07100 u	^[3]
CAS Number	56182-28-6	^{[1][2][3]}

Molecular Structure

The molecular structure of **4-(2-Aminophenyl)butyric Acid, Hydrochloride** consists of a phenyl ring substituted with an amino group and a butyric acid chain. The hydrochloride salt is formed with the amino group.



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Caption: 2D structure of **4-(2-Aminophenyl)butyric Acid, Hydrochloride**.

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